

# Meconin (CAS 569-31-3): A Technical Whitepaper

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## Compound of Interest

Compound Name: Meconin

Cat. No.: B138656

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## Abstract

**Meconin**, identified by CAS number 569-31-3, is a phthalideisoquinoline alkaloid naturally occurring in opium poppy (*Papaver somniferum*) and is also a primary metabolite of the antitussive drug noscapine. While extensively utilized as a reliable biomarker for illicit opiate consumption, particularly in neonatal drug testing, its intrinsic pharmacological properties remain largely unexplored. This technical guide provides a comprehensive overview of the current scientific knowledge on **meconin**, focusing on its chemical properties, synthesis, analytical methodologies for its detection, and the limited available information regarding its biological activities. This document aims to serve as a foundational resource for researchers and professionals in drug development interested in the further investigation of **meconin** and its potential therapeutic applications.

## Introduction

**Meconin**, also known as 6,7-dimethoxyphthalide or opianyl, is a lactone of **meconinic acid**.<sup>[1]</sup> It is structurally related to other opium alkaloids and is a key metabolite of noscapine, a non-narcotic cough suppressant that has also been investigated for its anticancer properties.<sup>[2][3]</sup> <sup>[4]</sup> The primary application of **meconin** in the scientific and clinical fields to date has been as a forensic marker to distinguish between the use of illicit heroin and pharmaceutical opioids.<sup>[5]</sup> Its presence in biological samples, such as urine and meconium, is considered a strong indicator of exposure to street heroin, which often contains noscapine as an impurity.<sup>[5]</sup> Despite its prevalence in forensic toxicology, the independent pharmacological effects and mechanism of

action of **meconin** are not well-documented in publicly available literature. This whitepaper consolidates the existing technical data on **meconin** to facilitate future research into its potential biological activities.

## Chemical and Physical Properties

**Meconin** is a white, crystalline solid with a molecular formula of  $C_{10}H_{10}O_4$  and a molecular weight of 194.18 g/mol .<sup>[6][7]</sup> A summary of its key chemical and physical properties is presented in Table 1.

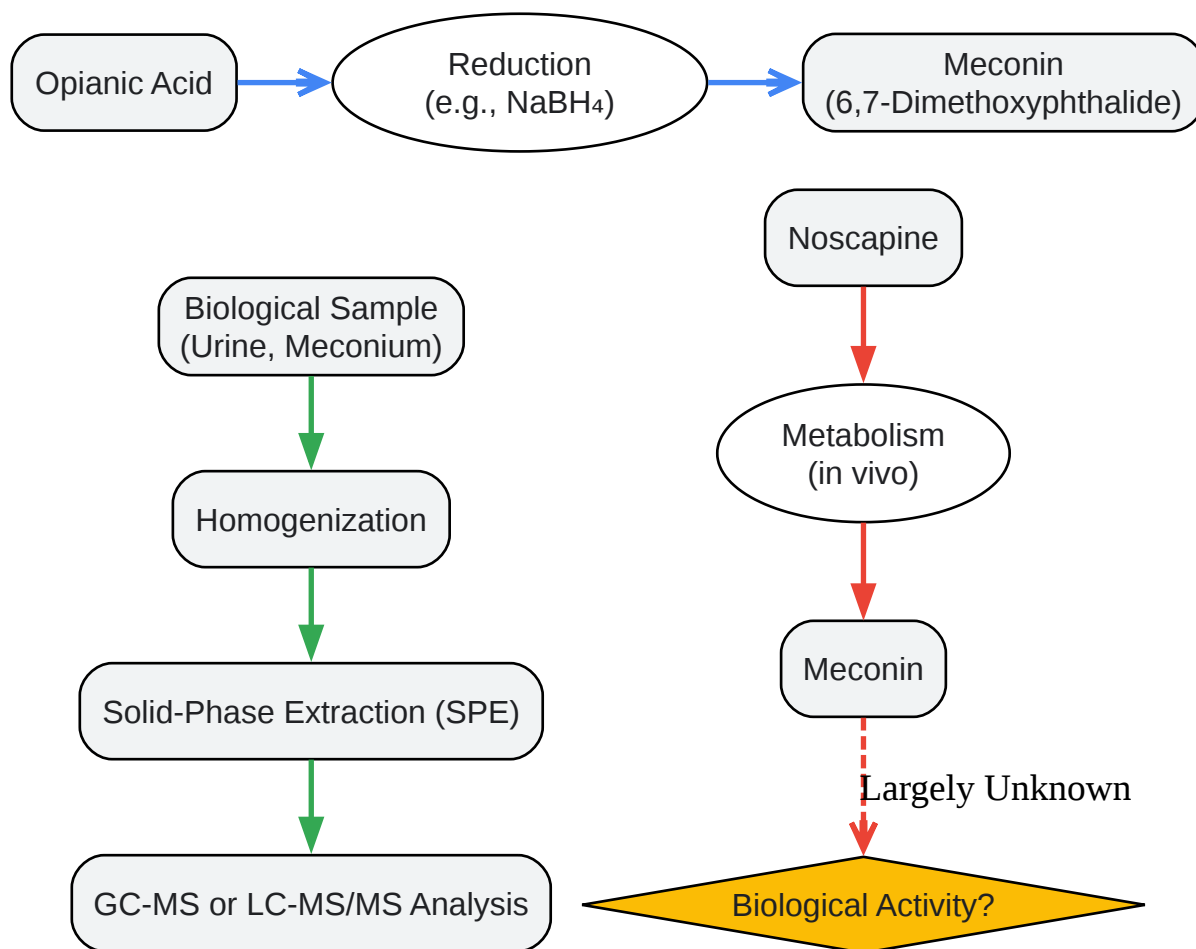
Property	Value	Reference(s)
CAS Number	569-31-3	<sup>[6][7]</sup>
Molecular Formula	$C_{10}H_{10}O_4$	<sup>[6][7]</sup>
Molecular Weight	194.18 g/mol	<sup>[6][7]</sup>
IUPAC Name	6,7-dimethoxy-1(3H)-isobenzofuranone	<sup>[7]</sup>
Synonyms	6,7-Dimethoxyphthalide, Opianyl, Meconic Lactone	<sup>[1][8]</sup>
Melting Point	101-102 °C	Not explicitly found in search results
Solubility	Soluble in chloroform, ethanol, and other organic solvents. Limited solubility in water.	<sup>[6]</sup>
Appearance	White crystalline solid	<sup>[6]</sup>

## Synthesis of Meconin

While **meconin** is a natural product and a metabolite, its chemical synthesis is crucial for producing standards for analytical testing and for further pharmacological investigation. A detailed, step-by-step experimental protocol for the synthesis of **meconin** is not readily available in the reviewed literature. However, based on the synthesis of structurally similar phthalides, a putative synthetic pathway can be proposed starting from opianic acid.

Putative Synthesis of **Meconin** from Opianic Acid:

A potential synthesis route involves the reduction of opianic acid (2-formyl-3,4-dimethoxybenzoic acid). This reduction could be achieved using a suitable reducing agent, such as sodium borohydride ( $\text{NaBH}_4$ ), to convert the aldehyde group to a hydroxyl group, which would then spontaneously cyclize to form the lactone, **meconin**.



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